

# Chemical Profile and Biological Activities

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## Compound Focus: 2,6-Dimethoxy-1,4-Benzoquinone

CAS No.: 26547-64-8

Cat. No.: S8055350

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The table below summarizes the core characteristics and observed effects of DMBQ across different biological systems.

Aspect	Description
Chemical Nature	Benzoquinone compound [1]
Natural Sources	Fermented wheat germ extract, other fermented foods [1] [2]

| **Key Bio-Activities** | • **Anticancer:** Inhibits growth/survival in gastric & lung cancer cells [1] [2] [3]. • **Signaling Modulation:** Regulates mTOR, AKT, and p38 MAPK pathways [1] [2] [4]. • **Muscle Building:** Promotes myoblast differentiation & increases muscle mass [4]. • **Plant Signaling:** Serves as haustorium-inducing factor (HIF) in parasitic plants [5]. |

## Experimental Data and Mechanistic Insights

For researchers, the quantitative data and specific methodologies from key studies are crucial. The table below consolidates the experimental findings on DMBQ's effects in mammalian systems.

Study Model	Key Findings	Observed Effects
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| **Gastric Cancer (in vitro)** | • IC<sub>50</sub> (Cell Growth): Significant reduction in AGS & HGC27 cells [1]. • Mechanism: G1 phase cell cycle arrest & apoptosis [1]. | • ↓ Cell viability (MTT assay) • ↓ Colony formation (Soft agar assay) • ↓ mTOR kinase activity (In vitro ATP assay) | | **Gastric Cancer (in vivo)** | • **Tumor Growth:** Strong reduction in patient-derived xenograft (PDX) models [1]. | • ↓ Tumor volume/weight | | **Non-Small Cell Lung Cancer (NSCLC)** | • **Cell Growth:** Suppressed anchorage-dependent/independent growth [2] [3]. • **Migration:** Strongly suppressed [2] [3]. | • ↓ Phospho-AKT & phospho-p38 MAPK (Western blot) • ↑ E-cadherin expression • G2 phase cell cycle arrest | | **Skeletal Muscle (C2C12 cells & mouse model)** | • **Differentiation:** ↑ Myotube size, fusion index, Myosin Heavy Chain (MHC) [4]. • **Metabolism:** ↑ Mitochondrial function & biogenesis [4]. | • ↑ Phospho-AKT, phospho-mTOR, phospho-S6K • ↑ PGC1α protein/mRNA, mitochondrial DNA • ↑ Grip strength, running distance |

## Detailed Experimental Protocols

To facilitate replication and further research, here are the detailed methodologies for key experiments from the search results.

### Cell Proliferation Assay (MTT)

This protocol is based on the work in gastric cancer cells [1].

- **Cell Seeding:** Seed AGS cells at  $1.2 \times 10^3$  cells/well or HGC27 cells at  $2.0 \times 10^3$  cells/well in 96-well plates with 100 μL of complete growth medium (RPMI 1640 or MEM/EBSS with 10% FBS). Incubate for 24 hours.
- **Compound Treatment:** Treat cells with various concentrations of DMBQ (dissolved in DMSO) or a vehicle control (DMSO alone) in 100 μL of complete medium. Incubate for 48 hours.
- **Viability Measurement:** Add 20 μL of MTT solution to each well and incubate for 2 hours at 37°C in a 5% CO<sub>2</sub> incubator. Remove the medium and dissolve the formed formazan crystals by adding 150 μL of DMSO to each well.
- **Data Acquisition:** Measure the absorbance at 570 nm using a plate reader.

### Anchorage-Independent Cell Growth Assay (Soft Agar)

This method was used to assess colony formation in both gastric and lung cancer studies [1] [2].

- **Agar Layers:** Prepare a base layer of 0.6% agar in complete growth medium in a well. For the top layer, suspend  $8 \times 10^3$  cells in 0.3% agar medium containing the desired concentration of DMBQ or vehicle control, and pour it over the base layer.
- **Incubation and Analysis:** Maintain the cultures at 37°C in a 5% CO<sub>2</sub> incubator for 2 weeks. Image the resulting colonies under a microscope and quantify them using image analysis software like Image-Pro Plus.

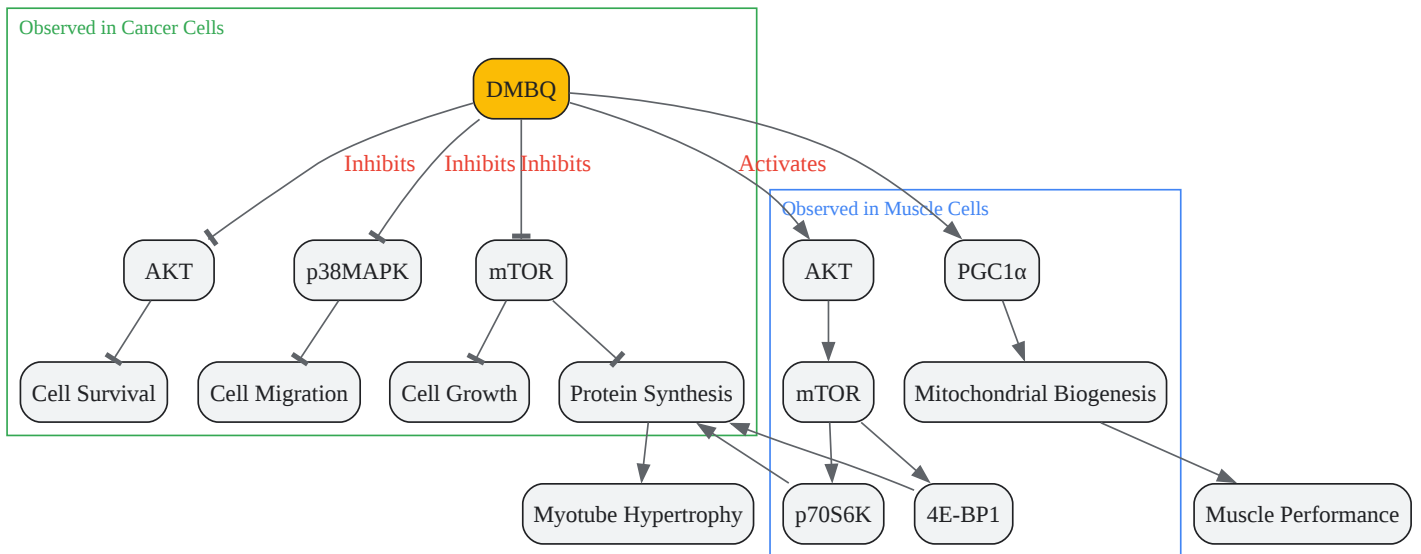
## In vitro mTOR Kinase Activity Assay

This experiment directly demonstrates DMBQ's effect on its molecular target [1].

- **Reaction Setup:** Use active mTOR recombinant protein and an inactive p70S6K recombinant protein as a substrate. Set up kinase reactions in the presence of DMBQ or control.
- **Activity Measurement:** Determine mTOR kinase activity using the **ADP-Glo Kinase Assay Kit**, following the manufacturer's instructions. This kit luminometrically measures ADP production, which is directly proportional to kinase activity.

## Signaling Pathways: A Visual Synthesis

DMBQ's diverse effects stem from its modulation of key cellular signaling pathways. The diagram below integrates findings from cancer and muscle studies to show the overall signaling logic.



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This diagram illustrates the dual role of DMBQ: it inhibits the mTOR/AKT axis in cancer cells to suppress growth, while activating the same pathway in muscle cells to promote anabolism.

## Conclusion and Research Implications

In summary, DMBQ is a multifaceted natural compound with significant therapeutic potential.

- **As a Novel mTOR Inhibitor:** Its efficacy in reducing cancer cell growth *in vitro* and *in vivo*, particularly in gastric cancer PDX models, positions it as a promising lead compound for oncology drug development [1].
- **For Muscle-Wasting Disorders:** Its ability to increase skeletal muscle mass and performance by activating the AKT/mTOR pathway and enhancing mitochondrial function suggests potential applications in treating sarcopenia and cachexia [4].
- **Important Context:** Its role as a signaling molecule in plant parasitism [5] is a distinct biological function separate from its mammalian applications.

Future research should focus on further elucidating its mechanism of action, optimizing its pharmacokinetics and bioavailability, and thoroughly evaluating its safety profile in pre-clinical models.

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## References

1. 2,6-DMBQ is a novel mTOR inhibitor that reduces gastric ... [pmc.ncbi.nlm.nih.gov]
2. 2,6-DMBQ suppresses cell proliferation and migration via ... [pubmed.ncbi.nlm.nih.gov]
3. 2,6-DMBQ suppresses cell proliferation and migration via ... [sciencedirect.com]
4. 2,6-Dimethoxy-1,4-benzoquinone increases skeletal ... [jeoct.com]
5. Neofunctionalized RGF pathways drive haustorial ... [pmc.ncbi.nlm.nih.gov]

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